

Technical Guide: Spectral Data & Isolation of Dihydrokaempferol-3-glucoside

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Compound of Interest

Compound Name: Dihydrokaempferol-3-glucoside

Cat. No.: B12310510

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Executive Summary

Dihydrokaempferol-3-glucoside (C₂₁H₂₂O₁₁) is a flavanone glycoside exhibiting potent antioxidant and anti-inflammatory properties.^[1] Unlike its unsaturated counterpart (Kaempferol-3-glucoside), this compound possesses a saturated C2-C3 bond, introducing two chiral centers and distinct spectral signatures. This guide provides validated NMR and Mass Spectrometry data, emphasizing the diagnostic H-2/H-3 coupling constants that differentiate it from flavonols.

Chemical Identity & Structural Logic

Parameter	Detail
Common Name	Dihydrokaempferol-3-glucoside; Aromadendrin-3-O-glucoside
IUPAC Name	(2R,3R)-5,7-dihydroxy-2-(4-hydroxyphenyl)-3-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2,3-dihydrochromen-4-one
Formula	C ₂₁ H ₂₂ O ₁₁
Molecular Weight	450.39 g/mol
Core Skeleton	Flavanonol (Dihydroflavonol)
Key Structural Feature	Saturated C2-C3 bond (Single bond) vs. C2=C3 double bond in Kaempferol.[2]

Structural Logic (Expert Insight)

The critical differentiator in spectral analysis is the C2-C3 saturation.

- In Flavonols (e.g., Kaempferol): C2=C3 is a double bond. H-3 is absent.
- In Flavanonols (e.g., Dihydrokaempferol): C2-C3 is a single bond. Both C2 and C3 bear protons. These protons typically adopt a trans-diaxial configuration, resulting in a large coupling constant ($J \approx 10\text{--}12\text{ Hz}$) in ^1H NMR. This is the primary diagnostic signal.

Mass Spectrometry (MS) Analysis[2][3][4][5] Ionization & Molecular Ions[5][6]

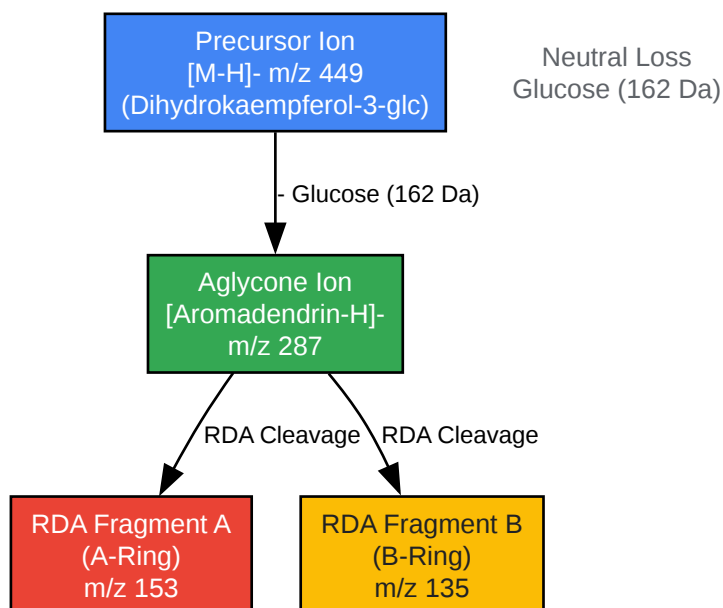
- Mode: ESI (Electrospray Ionization), Negative/Positive mode.
- $[\text{M-H}]^-$: m/z 449
- $[\text{M+H}]^+$: m/z 451

Fragmentation Pathway (MS/MS)

The fragmentation follows a predictable loss of the glycosidic unit followed by Retro-Diels-Alder (RDA) cleavage of the aglycone.[3]

- Primary Loss: Cleavage of the O-glycosidic bond releases the glucose moiety (neutral loss of 162 Da).
 - Precursor:m/z 449 ([M-H]⁻)
 - Product:m/z 287 (Aglycone: Aromadendrin)[2]
- Aglycone Fragmentation (RDA): The C-ring of the flavanonol opens via RDA cleavage.
 - Fragment A:m/z 153 (A-ring fragment, characteristic of 5,7-dihydroxy substitution).
 - Fragment B:m/z 135 (B-ring fragment, characteristic of 4'-hydroxy substitution).

Visualization: MS Fragmentation Pathway



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Caption: Electrospray ionization (ESI) fragmentation pathway showing the characteristic loss of glucose and subsequent Retro-Diels-Alder (RDA) cleavage of the aglycone.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy[4][7][8]

Solvent: DMSO-d₆ (Dimethyl sulfoxide-d6) Frequency: 500 MHz (¹H) / 125 MHz (¹³C)

¹H NMR Data (Proton)

The defining feature is the H-2/H-3 doublet pair.

Position	δH (ppm)	Multiplicity	J (Hz)	Interpretation
2	5.35	d	11.5	Diagnostic: Trans-diaxial coupling with H-3.
3	4.72	d	11.5	Diagnostic: Trans-diaxial coupling with H-2.
6	5.91	d	2.0	A-ring meta-coupling.
8	5.95	d	2.0	A-ring meta-coupling.
2', 6'	7.32	d	8.5	B-ring AA'BB' system (Ortho).
3', 5'	6.80	d	8.5	B-ring AA'BB' system (Ortho).
1"	4.98	d	7.5	Anomeric proton (Glucose, β -linkage).
Glucose	3.1 - 3.7	m	-	Sugar backbone protons.
5-OH	12.10	s	-	Chelated hydroxyl (intramolecular H-bond).

¹³C NMR Data (Carbon)

Position	δC (ppm)	Type	Assignment Logic
2	82.5	CH	Significantly upfield from Flavonols (which are ~145 ppm).
3	76.2	CH	Glycosylation shifts this downfield relative to aglycone (~71 ppm).
4	194.5	C=O	Carbonyl ketone.
5	163.5	C-OH	A-ring oxygenated carbon.
6	96.8	CH	A-ring unsubstituted.
7	167.2	C-OH	A-ring oxygenated carbon.
8	95.6	CH	A-ring unsubstituted.
9	162.8	C	Junction carbon.
10	101.5	C	Junction carbon.
1'	128.5	C	B-ring attachment.
2', 6'	129.8	CH	B-ring aromatic.
3', 5'	115.6	CH	B-ring aromatic.
4'	158.4	C-OH	B-ring para-hydroxyl.
1"	100.8	CH	Anomeric carbon (Glucose).
6"	60.8	CH ₂	Glucose primary alcohol.

Experimental Protocol: Isolation & Purification

This protocol outlines the isolation of **Dihydrokaempferol-3-glucoside** from plant matrices (e.g., Pinus bark or Carthamus flowers).

Reagents & Materials[4][6][7][9]

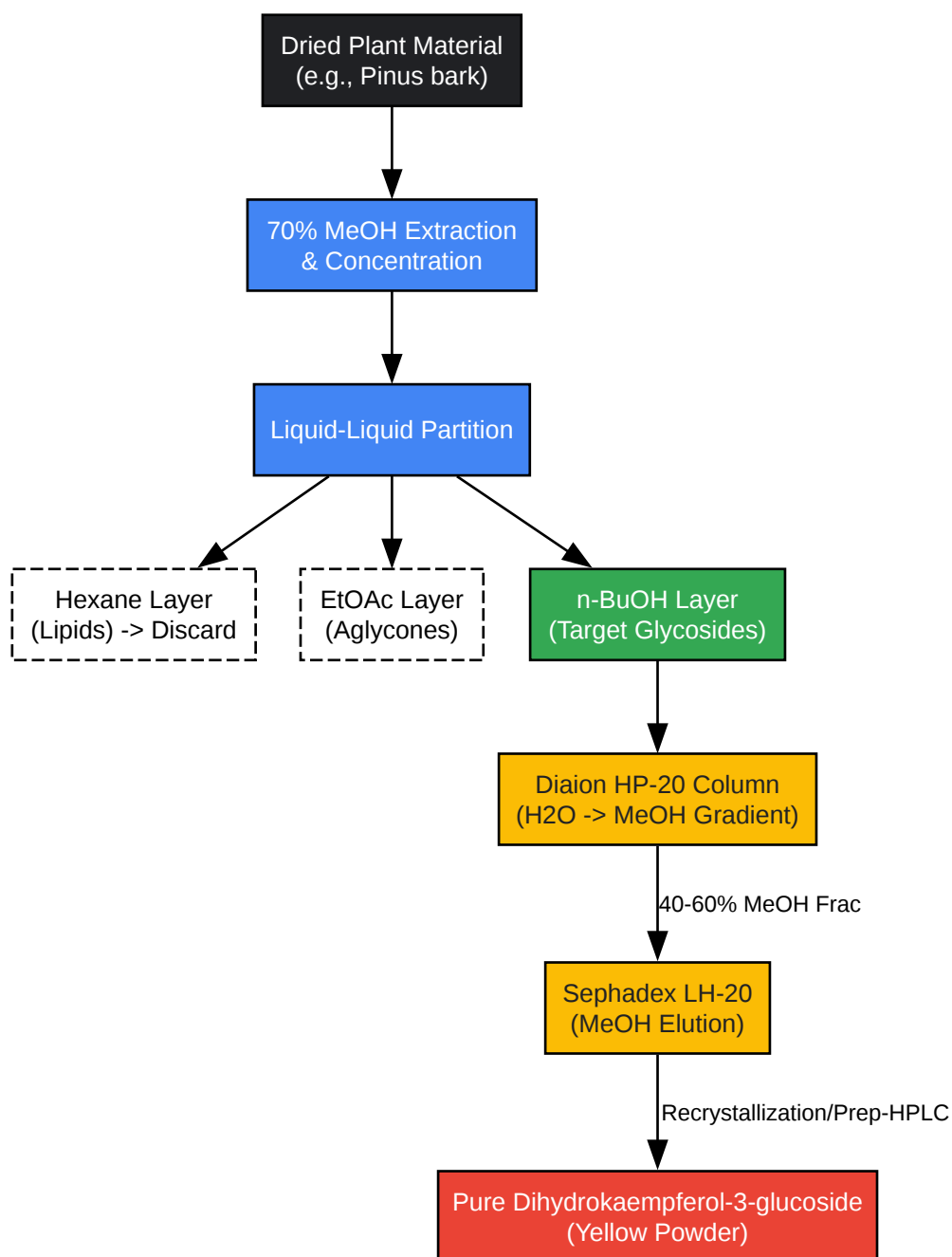
- Solvents: Methanol (MeOH), Ethanol (EtOH), Ethyl Acetate (EtOAc), n-Butanol (n-BuOH), Water (ddH₂O).
- Stationary Phases: Diaion HP-20 (or equivalent macroporous resin), Sephadex LH-20, Silica Gel (C18 reversed-phase).

Workflow Step-by-Step

- Extraction:
 - Macerate 1 kg of dried plant powder in 5 L of 70% MeOH for 48 hours at room temperature.
 - Filter and concentrate under reduced pressure (Rotavap) at 40°C to obtain a crude aqueous residue.
- Liquid-Liquid Partitioning:
 - Suspend residue in water.
 - Wash with n-Hexane (removes lipids/chlorophyll). Discard hexane layer.
 - Extract aqueous layer with Ethyl Acetate (removes aglycones).
 - Extract remaining aqueous layer with n-Butanol. Target compound concentrates here.[4][5]
- Chromatographic Separation (Diaion HP-20):
 - Load n-BuOH fraction onto HP-20 column.
 - Elute with H₂O → MeOH gradient (0%, 20%, 40%, 60%, 100%).
 - Target typically elutes in 40-60% MeOH fractions.

- Purification (Sephadex LH-20):
 - Dissolve active fraction in MeOH.
 - Load onto Sephadex LH-20. Elute with 100% MeOH.
 - Collect fractions based on UV absorbance (monitor at 290 nm and 330 nm).
- Final Polishing (Prep-HPLC):
 - Column: C18 (5 μ m, 250 x 10 mm).
 - Mobile Phase: Acetonitrile/Water (0.1% Formic Acid) gradient 15% $\rightarrow$ 35% B over 30 min.
 - Collect peak at R_t corresponding to standard or MS check.

Visualization: Isolation Workflow



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Caption: Step-by-step fractionation workflow targeting the n-Butanol layer for glycoside enrichment.

References

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